

# Venlafaxine-d6: A Comprehensive Technical Guide to its Certificate of Analysis and Specifications

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## Compound of Interest

Compound Name: Venlafaxine-d6

Cat. No.: B1429546

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the Certificate of Analysis (CoA) and specifications for **Venlafaxine-d6**, a deuterated internal standard crucial for the accurate quantification of Venlafaxine in biological matrices. This document outlines the key quality attributes, analytical methodologies, and underlying scientific principles essential for researchers, scientists, and drug development professionals working with this reference material.

## Certificate of Analysis: A Summary of Quality

A Certificate of Analysis for **Venlafaxine-d6** is a formal document that certifies that the material meets a predefined set of specifications. The following tables summarize the typical quantitative data found on a CoA for a high-quality **Venlafaxine-d6** reference standard.

## Identification and General Properties

Test	Specification	Typical Value
Product Name	Venlafaxine-d6	Venlafaxine-d6
Chemical Name	1-[2-[di(methyl-d3)amino]-1-(4-methoxyphenyl)ethyl]-cyclohexanol	1-[2-[di(methyl-d3)amino]-1-(4-methoxyphenyl)ethyl]-cyclohexanol
CAS Number	940297-06-3	940297-06-3
Molecular Formula	C <sub>17</sub> H <sub>21</sub> D <sub>6</sub> NO <sub>2</sub>	C <sub>17</sub> H <sub>21</sub> D <sub>6</sub> NO <sub>2</sub>
Molecular Weight	283.44 g/mol	283.44 g/mol [1]
Appearance	White to Off-White Solid	Conforms
Solubility	Soluble in Methanol, Acetonitrile, DMSO	Conforms

## Purity and Impurity Profile

Test	Specification	Typical Value
Purity by HPLC	≥ 98.0%	99.8%
Isotopic Purity	≥ 98% (d6)	99.5% (d6)
Related Substance A	≤ 0.15%	0.05%
Any Unspecified Impurity	≤ 0.10%	< 0.05%
Total Impurities	≤ 0.5%	0.15%
Water Content (Karl Fischer)	≤ 0.5%	0.12%
Residual Solvents	Meets USP <467> requirements	Conforms

## Identity Confirmation

Test	Specification	Result
<sup>1</sup> H-NMR Spectroscopy	Conforms to structure	Conforms
Mass Spectrometry (MS)	Conforms to molecular weight	Conforms
Fourier-Transform Infrared (FTIR) Spectroscopy	Conforms to reference spectrum	Conforms

## Experimental Protocols

Detailed methodologies are critical for the accurate and reproducible analysis of **Venlafaxine-d6**. The following sections provide comprehensive protocols for the key experiments cited in the Certificate of Analysis.

### High-Performance Liquid Chromatography (HPLC) for Purity Determination

Objective: To determine the purity of **Venlafaxine-d6** and quantify any impurities.

Instrumentation:

- HPLC system with a UV detector
- Column: C18, 4.6 mm x 150 mm, 5 µm particle size
- Data acquisition and processing software

Reagents:

- Acetonitrile (HPLC grade)
- Methanol (HPLC grade)
- Potassium phosphate monobasic
- Orthophosphoric acid
- Water (HPLC grade)

#### Procedure:

- **Mobile Phase Preparation:** Prepare a phosphate buffer by dissolving potassium phosphate monobasic in water to a final concentration of 20 mM and adjust the pH to 6.8 with orthophosphoric acid. The mobile phase consists of a mixture of this buffer and acetonitrile (60:40 v/v).<sup>[2]</sup>
- **Standard Preparation:** Accurately weigh and dissolve **Venlafaxine-d6** reference standard in the mobile phase to obtain a concentration of 100 µg/mL.
- **Sample Preparation:** Prepare a sample solution of **Venlafaxine-d6** at the same concentration as the standard.
- **Chromatographic Conditions:**
  - Flow Rate: 1.0 mL/min
  - Injection Volume: 10 µL
  - Column Temperature: 30 °C
  - UV Detection: 226 nm<sup>[2]</sup>
- **Analysis:** Inject the standard and sample solutions into the HPLC system.
- **Calculation:** Calculate the purity of **Venlafaxine-d6** by comparing the peak area of the main peak in the sample chromatogram to the total area of all peaks. Identify and quantify impurities based on their relative retention times and peak areas.

## Ultra-Performance Liquid Chromatography-Tandem Mass Spectrometry (UPLC-MS/MS) for Quantification in Plasma

**Objective:** To accurately quantify the concentration of **Venlafaxine-d6** in a biological matrix, typically for use as an internal standard in pharmacokinetic studies.

#### Instrumentation:

- UPLC system coupled to a triple quadrupole mass spectrometer
- Column: C18, 2.1 mm x 50 mm, 1.7  $\mu$ m particle size
- Data acquisition and processing software

#### Reagents:

- Acetonitrile (LC-MS grade)
- Methanol (LC-MS grade)
- Formic acid
- Water (LC-MS grade)
- Human plasma (blank)

#### Procedure:

- Mobile Phase Preparation: Mobile Phase A: 0.1% formic acid in water. Mobile Phase B: 0.1% formic acid in acetonitrile.
- Standard and QC Sample Preparation: Prepare stock solutions of Venlafaxine and **Venlafaxine-d6** in methanol. Prepare calibration standards and quality control (QC) samples by spiking known concentrations of Venlafaxine and a fixed concentration of **Venlafaxine-d6** (internal standard) into blank human plasma.
- Sample Preparation (Protein Precipitation): To 100  $\mu$ L of plasma sample (standard, QC, or unknown), add 300  $\mu$ L of acetonitrile containing the internal standard (**Venlafaxine-d6**). Vortex to mix and centrifuge to precipitate proteins. Transfer the supernatant to a clean tube and evaporate to dryness under a stream of nitrogen. Reconstitute the residue in 100  $\mu$ L of the mobile phase.
- UPLC Conditions:
  - Flow Rate: 0.4 mL/min

- Injection Volume: 5  $\mu$ L
- Column Temperature: 40  $^{\circ}$ C
- Gradient elution may be used to optimize separation.
- Mass Spectrometry Conditions:
  - Ionization Mode: Electrospray Ionization (ESI), Positive
  - Multiple Reaction Monitoring (MRM) Transitions:
    - Venlafaxine:  $m/z$  278.2  $\rightarrow$  121.1
    - **Venlafaxine-d6**:  $m/z$  284.2  $\rightarrow$  127.1
- Analysis and Quantification: Inject the prepared samples. Construct a calibration curve by plotting the peak area ratio of Venlafaxine to **Venlafaxine-d6** against the concentration of the calibration standards. Determine the concentration of Venlafaxine in unknown samples from this curve.

## Nuclear Magnetic Resonance (NMR) Spectroscopy for Structural Confirmation

Objective: To confirm the chemical structure of **Venlafaxine-d6** and verify the position of the deuterium labels.

Instrumentation:

- NMR spectrometer (e.g., 400 MHz or higher)
- NMR tubes

Solvent:

- Deuterated chloroform ( $\text{CDCl}_3$ ) or Deuterated Dimethyl Sulfoxide ( $\text{DMSO-d}_6$ )

Procedure:

- Sample Preparation: Dissolve a small amount of **Venlafaxine-d6** in the deuterated solvent in an NMR tube.
- Data Acquisition: Acquire  $^1\text{H}$  NMR and  $^{13}\text{C}$  NMR spectra.
- Spectral Interpretation:
  - $^1\text{H}$  NMR: The spectrum should be consistent with the structure of Venlafaxine, with the notable absence or significant reduction of the signal corresponding to the N-methyl protons. The integration of the remaining proton signals should be consistent with the number of protons in the molecule.
  - $^{13}\text{C}$  NMR: The spectrum should show the expected number of carbon signals for the **Venlafaxine-d6** structure. The signals for the deuterated methyl carbons will be observed as multiplets with reduced intensity due to C-D coupling.

## Fourier-Transform Infrared (FTIR) Spectroscopy for Identity Confirmation

Objective: To obtain an infrared spectrum of **Venlafaxine-d6** and compare it to a reference spectrum for identity confirmation.

Instrumentation:

- FTIR spectrometer with an ATR (Attenuated Total Reflectance) accessory or KBr press

Procedure:

- Sample Preparation: Place a small amount of the **Venlafaxine-d6** powder directly on the ATR crystal or prepare a KBr pellet.
- Data Acquisition: Collect the FTIR spectrum over a range of approximately 4000 to 400  $\text{cm}^{-1}$ .<sup>[3]</sup>
- Spectral Interpretation: The resulting spectrum should exhibit characteristic peaks corresponding to the functional groups present in the Venlafaxine molecule. Key peaks include:

- O-H stretch (from the cyclohexanol hydroxyl group)
- C-H stretches (aromatic and aliphatic)
- C=C stretches (aromatic ring)
- C-O stretch (ether and alcohol)
- C-N stretch The spectrum should be comparable to a known reference spectrum of Venlafaxine, with potential subtle shifts due to the deuterium substitution.

## Karl Fischer Titration for Water Content

Objective: To determine the water content in the **Venlafaxine-d6** material.

Instrumentation:

- Karl Fischer titrator (coulometric or volumetric)

Reagents:

- Karl Fischer reagent (anhydrous methanol, sulfur dioxide, iodine, and a base)

Procedure:

- Instrument Preparation: Standardize the Karl Fischer reagent with a known amount of water.
- Sample Analysis: Accurately weigh a suitable amount of **Venlafaxine-d6** and introduce it into the titration vessel.
- Titration: The titrator will automatically titrate the sample with the Karl Fischer reagent until the endpoint is reached.
- Calculation: The instrument's software calculates the percentage of water in the sample based on the amount of reagent consumed.

## Gas Chromatography-Flame Ionization Detection (GC-FID) for Residual Solvents



Objective: To identify and quantify any residual solvents from the synthesis and purification process.

Instrumentation:

- Gas chromatograph with a Flame Ionization Detector (FID) and a headspace autosampler
- Capillary column suitable for solvent analysis (e.g., DB-624)

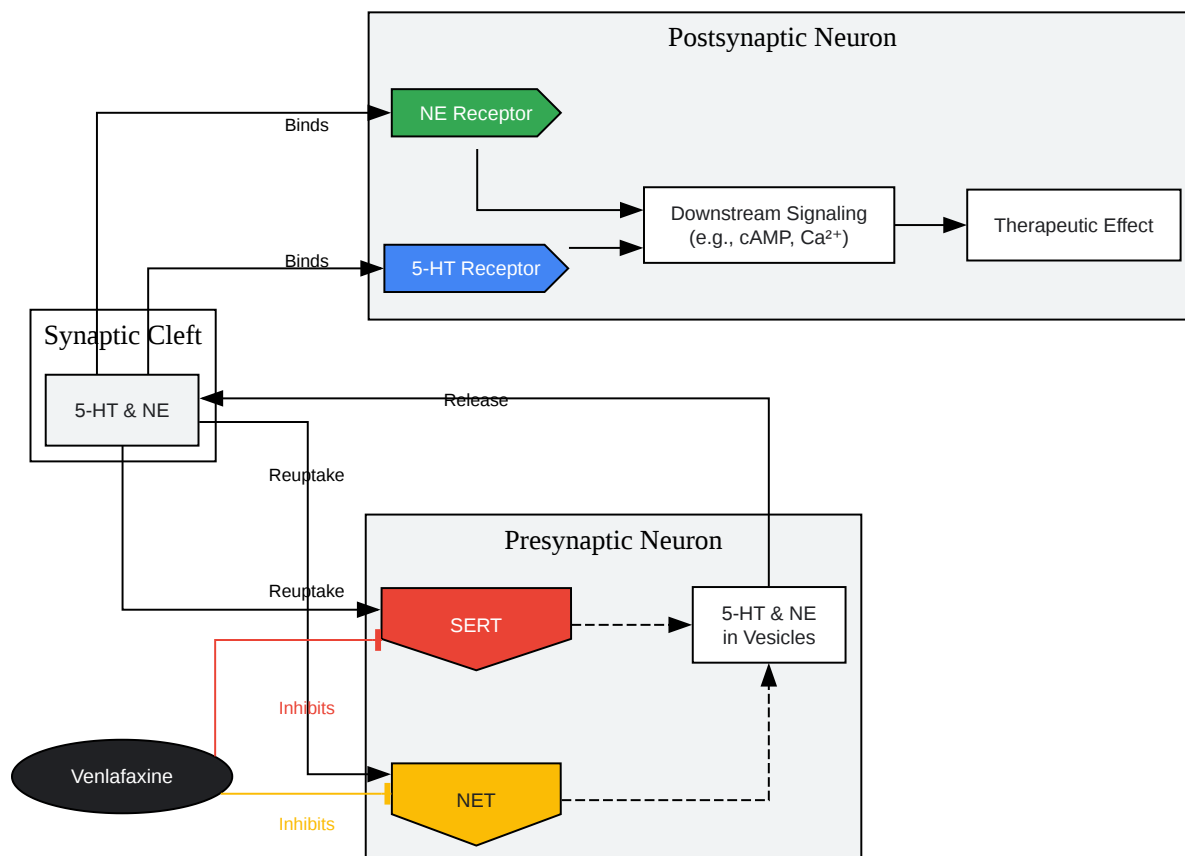
Procedure:

- Standard Preparation: Prepare a standard solution containing known concentrations of potential residual solvents in a suitable solvent (e.g., dimethyl sulfoxide).
- Sample Preparation: Accurately weigh the **Venlafaxine-d6** sample into a headspace vial and add the solvent.
- Headspace GC-FID Analysis: The vials are heated to volatilize the solvents, and a portion of the headspace gas is injected into the GC.
- Identification and Quantification: Identify residual solvents by comparing the retention times of the peaks in the sample chromatogram to those of the standard. Quantify the solvents by comparing the peak areas. The results should comply with the limits set in USP <467>.[4]

## Mandatory Visualizations

### Venlafaxine Signaling Pathway

The primary mechanism of action of Venlafaxine is the inhibition of the reuptake of serotonin (5-HT) and norepinephrine (NE) from the synaptic cleft. This increases the concentration of these neurotransmitters in the synapse, enhancing their downstream signaling.

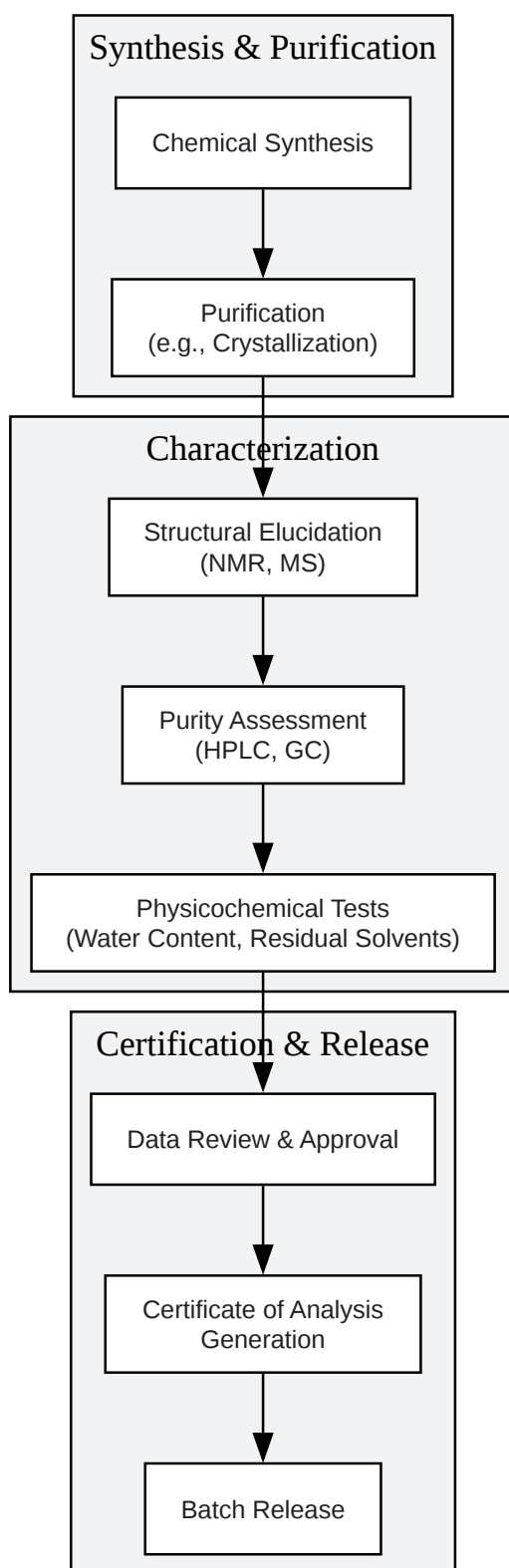


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Caption: Venlafaxine's mechanism of action.

## Experimental Workflow for Venlafaxine-d6 Reference Standard Qualification

The qualification of a new batch of **Venlafaxine-d6** as a certified reference material involves a rigorous, multi-step process to ensure its identity, purity, and stability.



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Caption: Workflow for reference standard qualification.

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